

Essential Safety and Logistics for Handling VO-Ohpic Trihydrate

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780575

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **VO-Ohpic trihydrate**, a potent inhibitor of PTEN (Phosphatase and tensin homolog)[1][2][3].

Hazard Identification and Classification

VO-Ohpic trihydrate is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation[4].

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

GHS Label Elements:

Pictogram	Signal Word
 Exclamation mark pictogram	Warning

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **VO-Ohpic trihydrate** to minimize exposure and ensure personal safety[4].

Body Part	Required PPE	Specifications
Eyes/Face	Eye Protection	Safety goggles with side-shields
Hands	Hand Protection	Protective gloves (e.g., nitrile, neoprene)
Skin/Body	Skin and Body Protection	Impervious clothing (e.g., lab coat)
Respiratory	Respiratory Protection	Suitable respirator

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **VO-Ohpic trihydrate** and preventing accidental exposure.

Operational Plan:

- Ventilation: Use only outdoors or in a well-ventilated area[4]. Ensure adequate ventilation and provide an accessible safety shower and eye wash station[4].
- Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling[4]. Avoid breathing dust, fume, gas, mist, vapors, or spray[4].
- Clothing: Take off contaminated clothing and wash it before reuse[4].

Storage Plan:

Condition	Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In solvent	-80°C	6 months
-20°C	1 month	

Store in a well-ventilated place and keep the container tightly closed. The storage area should be locked[4].

Emergency Procedures and First Aid

In case of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing[4].
If on Skin	Wash with plenty of soap and water[4].
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[4].
If Swallowed	Rinse mouth[4].

Disposal Plan

Dispose of the contents and container in accordance with local, regional, and national regulations[4]. Do not allow the product to enter drains, water courses, or the soil[4].

Experimental Protocols

VO-Ohpic trihydrate is a potent inhibitor of PTEN with an IC_{50} of 46 ± 10 nM[1][3]. It is often used in both in vitro and in vivo studies to investigate the PTEN signaling pathway.

In Vitro Kinase Assay

To determine the inhibitory effect of **VO-Ohpic trihydrate** on PTEN activity, a common method is a kinase assay[3]:

- **Pre-incubation:** Pre-incubate the PTEN enzyme with various concentrations of **VO-Ohpic trihydrate** at room temperature for 10 minutes.
- **Reaction Initiation:** Add the appropriate substrate to start the phosphatase reaction.
- **Data Analysis:** Determine background absorbance or fluorescence from **VO-Ohpic trihydrate** in the assay buffer and correct the data accordingly.

In Vivo Animal Studies

For in vivo experiments, **VO-Ohpic trihydrate** can be administered via intra-peritoneal injection. The following is an example protocol for mice[3]:

- **Animal Model:** Male C57BL6 mice are commonly used.
- **Anesthesia:** Anesthetize the mice with an appropriate anesthetic (e.g., pentobarbital at 70 mg/kg).
- **Administration:** Administer **VO-Ohpic trihydrate** by intra-peritoneal injection at a dosage of 10 µg/kg. A saline solution can be used as a control.
- **Experimental Procedure:** The specific experimental procedure, such as inducing ischemia-reperfusion injury, will follow the administration of the compound.
- **Endpoint Analysis:** At the end of the experiment, euthanize the animals and collect tissues for analysis.

Solubility and Stock Solution Preparation

The solubility of **VO-Ohpic trihydrate** varies depending on the solvent.

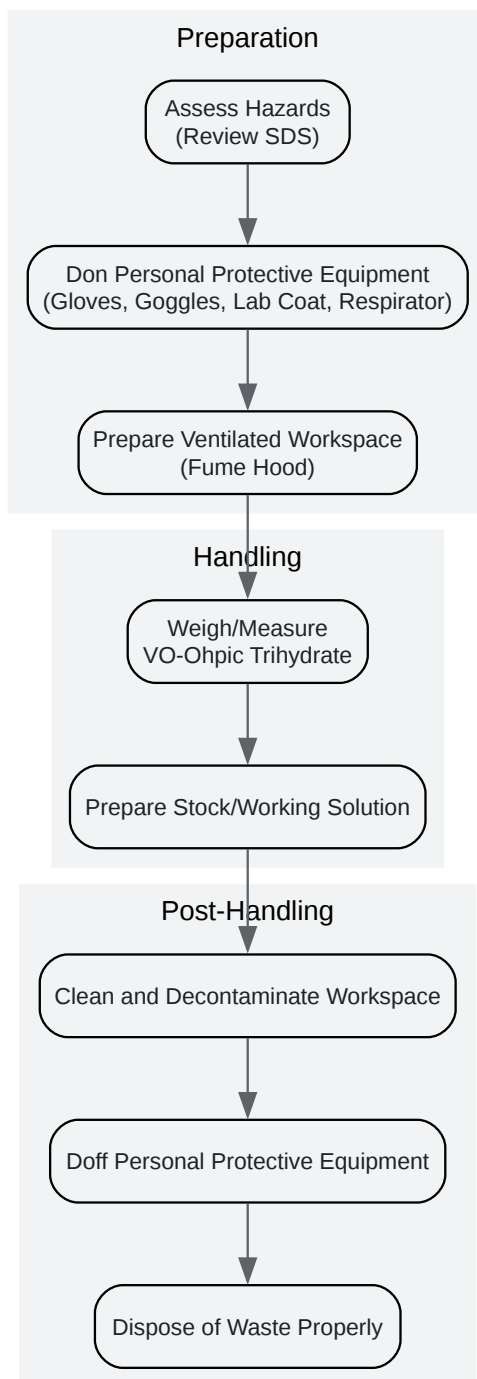
Solvent	Solubility
DMSO	>10 mM[2]
10% DMSO + 90% (20% SBE- β -CD in Saline)	\geq 2.5 mg/mL
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	1 mg/mL

For cell culture experiments, it is recommended to prepare a stock solution in fresh DMSO at a concentration at least 1000 times higher than the working solution. To enhance solubility, warming the tube at 37°C for 10 minutes and/or using an ultrasonic bath may be helpful[2].

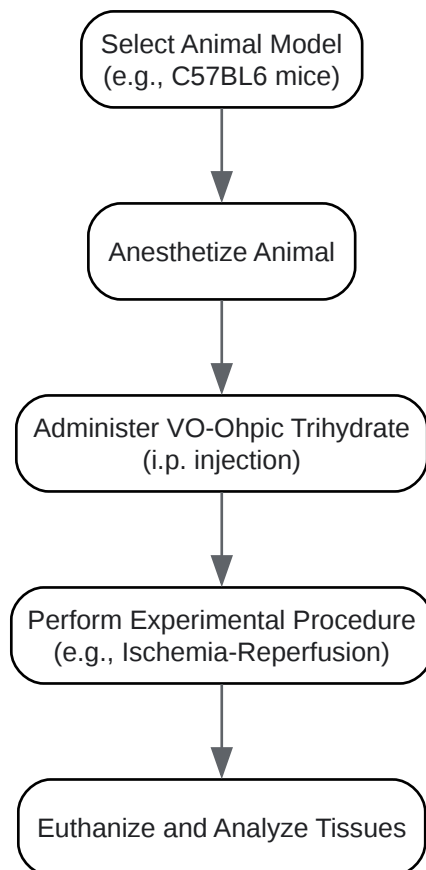
Visualized Workflows

To further clarify the handling and experimental procedures, the following diagrams illustrate the key workflows.

Safe Handling Workflow for VO-Ohpic Trihydrate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **VO-Ohpic trihydrate**.

In Vivo Experimental Workflow



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Caption: A typical workflow for an in vivo experiment using **VO-Ohpic trihydrate**.

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